

An In-depth Technical Guide on the Physicochemical Properties of N-Phenylmethacrylamide

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Compound of Interest

Compound Name: *N-Phenylmethacrylamide*

Cat. No.: *B167878*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Phenylmethacrylamide**. It includes quantitative data, detailed experimental protocols for its synthesis and purification, and visual representations of key workflows to support research and development activities.

Core Physicochemical Properties

N-Phenylmethacrylamide is a solid, white to light yellow crystalline powder.^{[1][2]} Its chemical structure consists of a methacrylamide group attached to a phenyl group.^[1] Key physicochemical data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₁ NO	[3][4]
Molecular Weight	161.20 g/mol	[3][4]
Melting Point	82-85°C	[3]
Boiling Point	319.4 ± 15.0 °C (Predicted)	[2][3]
Density	1.071 ± 0.06 g/cm ³ (Predicted)	[2][3]
pKa	13.76 ± 0.70 (Predicted)	[2][3]
Solubility	Soluble in Methanol	[2][3]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **N-Phenylmethacrylamide** are crucial for obtaining high-purity material for research and development.

Synthesis of **N-Phenylmethacrylamide**

A common method for the synthesis of **N-Phenylmethacrylamide** involves the reaction of aniline with methacryloyl chloride in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid byproduct.[5]

Materials:

- Aniline
- Methacryloyl chloride
- Triethylamine
- Anhydrous Dichloromethane (DCM)
- Deionized water
- Saturated brine solution

- Sodium sulfate (Na_2SO_4)

Procedure:

- In a 100 mL Schlenk tube maintained under a nitrogen atmosphere, dissolve aniline (21 mmol) and triethylamine (42 mmol, 2 equivalents) in anhydrous DCM (50 mL).[5]
- Cool the mixture to 0°C using an ice bath.[5]
- Slowly add methacryloyl chloride (23 mmol, 1.1 equivalents) to the stirred solution under nitrogen.[5]
- Allow the reaction mixture to stir at room temperature for 12 hours.[5]
- Quench the reaction by adding 10 mL of deionized water.[5]
- Extract the aqueous layer with DCM (3 x 50 mL).[5]
- Combine the organic layers and wash with saturated brine (3 x 50 mL).[5]
- Dry the organic layer over anhydrous Na_2SO_4 and concentrate it in vacuo.[5]
- The resulting crude product is then purified.[5]

Purification of **N-Phenylmethacrylamide**

Purification of the crude **N-Phenylmethacrylamide** can be effectively achieved through recrystallization.[5]

Materials:

- Crude **N-Phenylmethacrylamide**
- Appropriate solvent system (e.g., ethanol/water, acetone/water, or ethyl acetate/hexanes)[6]

Procedure:

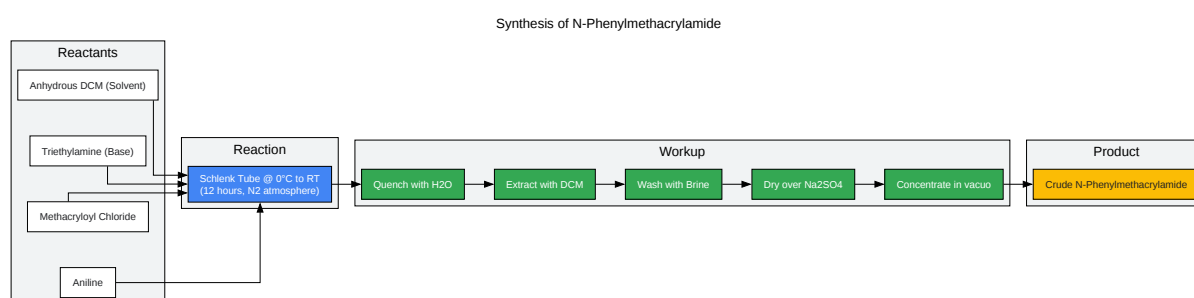
- Dissolve the crude product in a minimum amount of a suitable hot solvent or solvent mixture.

- Allow the solution to cool slowly to room temperature to induce crystallization.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum to remove any residual solvent.

Flash column chromatography is an alternative method for purification, particularly for removing impurities with similar solubility profiles.^{[5][6]}

Visualized Experimental Workflows

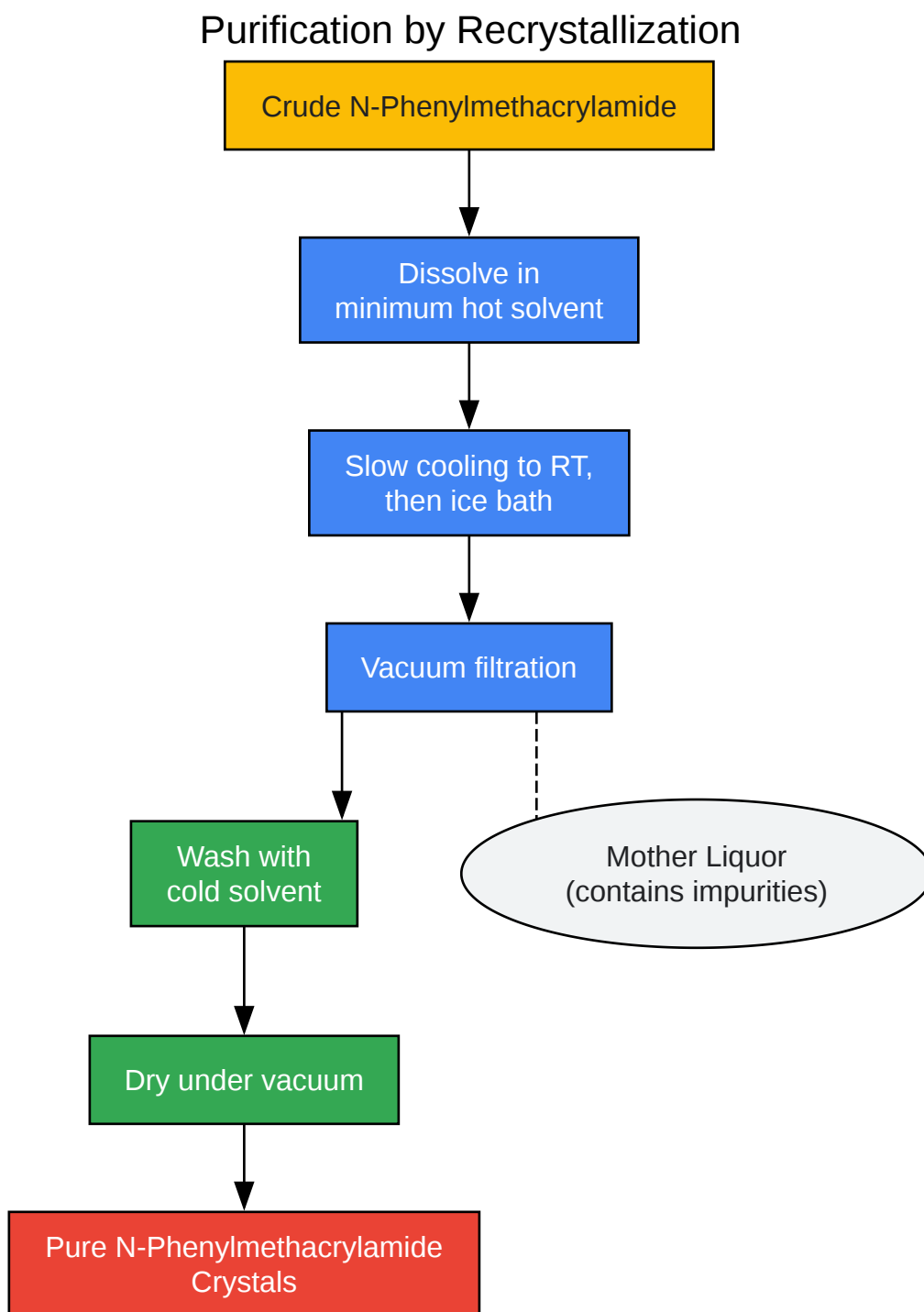
Synthesis Workflow of **N-Phenylmethacrylamide**



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Caption: A flowchart illustrating the synthesis of **N-Phenylmethacrylamide**.

Purification Workflow by Recrystallization



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Caption: A diagram showing the steps for purification via recrystallization.

Potential Applications and Biological Context

While specific signaling pathways involving **N-Phenylmethacrylamide** are not extensively documented in publicly available literature, its derivatives and polymers are of interest in biomedical applications. Polyacrylamide-based materials are known for their use as biomaterials, including in coatings and for cell growth and differentiation studies.[1][7] The phenyl group in **N-Phenylmethacrylamide** provides a site for further functionalization, allowing for the tuning of properties such as hydrophobicity and potential biological interactions.[8] The ability of **N-Phenylmethacrylamide** to undergo polymerization makes it a valuable monomer for creating polymers with specific characteristics for applications in drug delivery and tissue engineering.[1] Further research is needed to elucidate the specific biological interactions and potential signaling pathway modulation by **N-Phenylmethacrylamide** and its polymeric forms.

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